

Synthesis of Cyclodecanone from Cyclododecane: Application Notes and Protocols

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Compound of Interest

Compound Name: Cyclodecanone

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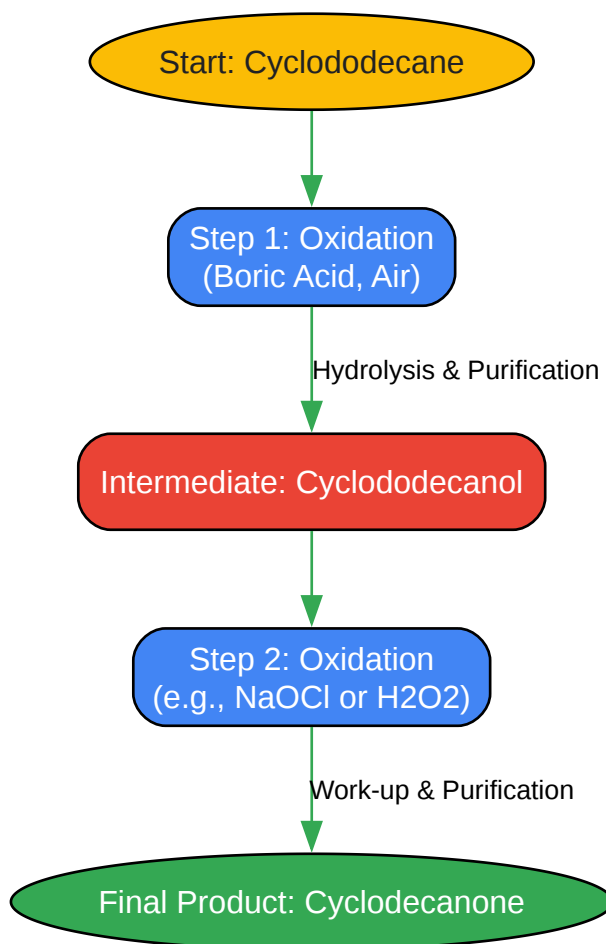
This document provides detailed application notes and protocols for the synthesis of **cyclodecanone**, a valuable intermediate in the chemical and pharmaceutical industries, starting from the readily available precursor, cyclododecane. The synthesis is a two-step process involving the initial oxidation of cyclododecane to cyclododecanol, followed by the subsequent oxidation of the alcohol to the target ketone, **cyclodecanone**.

Overview of the Synthetic Pathway

The industrial synthesis of **cyclodecanone** from cyclododecane proceeds via a two-step oxidation process.^[1] The first step involves the air oxidation of cyclododecane in the presence of boric acid to yield cyclododecyl borate, which is then hydrolyzed to produce cyclododecanol. The second step is the dehydrogenation or oxidation of cyclododecanol to afford the final product, **cyclodecanone**. This document outlines laboratory-scale protocols for both transformations.

Experimental Workflow

The overall experimental workflow for the synthesis of **cyclodecanone** from cyclododecane is depicted below.



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References

- 1. US20090227815A1 - Process for the preparation of cyclodecanone - Google Patents [patents.google.com]
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